

N-Benzyl-3-hydroxy-benzamide proper disposal procedures

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Compound of Interest

Compound Name: **N-Benzyl-3-hydroxy-benzamide**

Cat. No.: **B105079**

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An Expert Guide to the Proper Disposal of **N-Benzyl-3-hydroxy-benzamide**

For researchers and scientists engaged in drug development and other laboratory applications, the responsible management of chemical waste is paramount. This guide provides a comprehensive, step-by-step protocol for the proper disposal of **N-Benzyl-3-hydroxy-benzamide** (CAS No. 15789-02-3), ensuring the safety of laboratory personnel and compliance with environmental regulations. While specific disposal information for this compound is not readily available in all safety data sheets, a precautionary approach treating it as hazardous waste is essential based on available hazard classifications.[\[1\]](#)[\[2\]](#)

Hazard Assessment and Precautionary Principles

N-Benzyl-3-hydroxy-benzamide is classified under the Globally Harmonized System (GHS) with several hazard warnings.[\[2\]](#) Understanding these hazards is the foundation of safe handling and disposal. The primary risks associated with this compound necessitate that it be managed as regulated chemical waste.

Core Directive: Never dispose of **N-Benzyl-3-hydroxy-benzamide** down the sanitary sewer or in regular trash.[\[3\]](#)[\[4\]](#) Aqueous waste containing this compound should be collected and treated as hazardous.[\[3\]](#)

Summary of Known Hazards and Properties

A synthesis of available data provides the following operational insights:

Property/Hazard	Description	Source(s)
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2]
Physical State	Solid	[2]
Molecular Formula	C ₁₄ H ₁₃ NO ₂	[2][5]
Molecular Weight	227.26 g/mol	[2]
Incompatibilities	While not specified for this exact compound, related benzamides are incompatible with strong oxidizing agents.[6] [7]	
Hazardous Decomposition	Combustion may produce carbon oxides (CO, CO ₂) and nitrogen oxides (NO _x).[7][8]	

This data underscores the necessity of treating **N-Benzyl-3-hydroxy-benzamide** as hazardous chemical waste.

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe segregation, storage, and disposal of **N-Benzyl-3-hydroxy-benzamide** waste. This process is designed to comply with general laboratory waste management regulations, such as those established by the U.S. Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[9][10][11]

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing appropriate PPE to mitigate exposure risks.

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Use safety goggles or a face shield.[12]
- Skin and Body Protection: A lab coat is mandatory.
- Respiratory Protection: Conduct all transfers in a well-ventilated area or under a chemical fume hood to avoid inhaling dust.[12]

Step 2: Waste Segregation and Container Selection

Proper segregation at the point of generation is a critical step to prevent dangerous chemical reactions and ensure compliant disposal.[9][13]

- Waste Stream Classification: Designate **N-Benzyl-3-hydroxy-benzamide** waste as solid, non-halogenated organic hazardous waste.
- Container Choice:
 - Use a dedicated, leak-proof waste container that is compatible with the chemical. Plastic is often preferred for solid waste.[14]
 - Do not use food containers for waste storage.[15]
 - Whenever possible, use the original container, provided it is in good condition.[15]
- Incompatibility Prevention: Do not mix **N-Benzyl-3-hydroxy-benzamide** waste with other chemical waste streams, especially strong oxidizing agents, acids, or bases.[15][16]

Step 3: Labeling the Waste Container

Accurate and clear labeling is a strict regulatory requirement and essential for safety.[10][13]

- Label Contents: The label on your hazardous waste container must include:
 - The words "Hazardous Waste".[10][17]
 - The full chemical name: "**N-Benzyl-3-hydroxy-benzamide**". Do not use abbreviations.[9]

- The associated hazards (e.g., "Irritant," "Harmful if Swallowed"). Hazard pictograms can also be used.[2][17]
- The date when waste was first added to the container (accumulation start date).

Step 4: Accumulation and Storage in a Satellite Accumulation Area (SAA)

Laboratories must store hazardous waste in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[10][14][15]

- Location: The SAA must be under the control of laboratory personnel.[18]
- Container Management: Keep the waste container securely closed except when adding waste.[14][15]
- Volume Limits: A maximum of 55 gallons of hazardous waste may be stored in an SAA. For acutely toxic wastes (P-listed), the limit is one quart.[14] **N-Benzyl-3-hydroxy-benzamide** is not typically P-listed, but always confirm with your institution's EHS department.[19]
- Storage Duration: Partially filled containers can remain in the SAA for up to one year. Once a container is full, it must be moved to the central accumulation area within three days.[15]

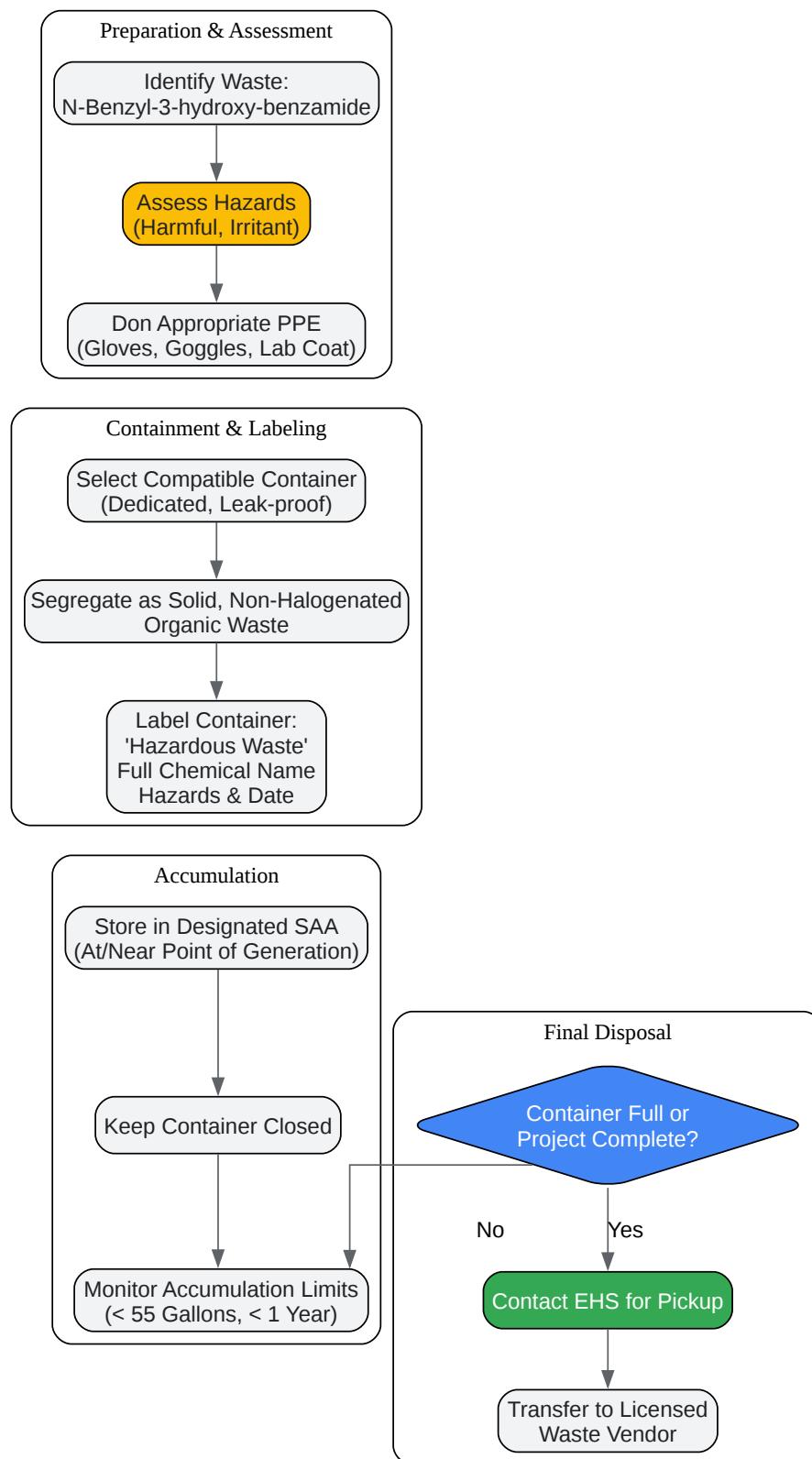
Step 5: Arranging for Professional Disposal

Hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal service.[4][13]

- Request Pickup: Follow your institution's specific procedures to request a waste pickup.
- Documentation: Ensure that a manifest or certificate of disposal is provided by the waste vendor. This document tracks the waste from your facility to its final treatment or disposal site, which is a legal requirement.[20]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the disposal of **N-Benzyl-3-hydroxy-benzamide**.

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Caption: Disposal workflow for **N-Benzyl-3-hydroxy-benzamide**.

Spill Management

In the event of a spill, immediate and appropriate action is crucial.

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.
- Control Ignition Sources: If the material is near a source of ignition, remove it if safe to do so.
- Contain the Spill: Use an inert absorbent material (e.g., vermiculite, dry sand) to contain the spill. Do not use combustible materials like paper towels as the primary absorbent.
- Clean-Up:
 - Wearing appropriate PPE, carefully sweep or scoop the absorbed material into a designated hazardous waste container.[\[7\]](#)[\[12\]](#)
 - Avoid creating dust.[\[1\]](#)
 - Clean the spill area with a detergent and water solution.
- Dispose of Clean-Up Materials: All materials used for cleanup must be disposed of as hazardous waste.

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